

Application Notes and Protocols for 4-Ethyl-5-oxooctanal

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Compound of Interest

Compound Name: 4-Ethyl-5-oxooctanal

Cat. No.: B15439509

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and disposal of **4-Ethyl-5-oxooctanal**. The information herein is compiled from general safety protocols for aliphatic aldehydes and ketones due to the absence of a specific Safety Data Sheet (SDS) for this compound. Users should exercise caution and adhere to established laboratory safety standards.

Chemical and Physical Properties

Limited experimental data is available for **4-Ethyl-5-oxooctanal**. The following table summarizes known and estimated properties based on its chemical structure and data for similar compounds.

| Property | Value | Source/Notes |
|-------------------|---|--|
| Molecular Formula | C ₁₀ H ₁₈ O ₂ | PubChem |
| Molecular Weight | 170.25 g/mol | PubChem |
| IUPAC Name | 4-ethyl-5-oxooctanal | PubChem |
| Appearance | Colorless to pale yellow liquid (inferred) | Based on similar aliphatic aldehydes and ketones |
| Odor | Pungent, fruity (inferred) | Typical of aldehydes and ketones |
| Boiling Point | Estimated 220-240 °C at 760 mmHg | Estimation based on structurally similar compounds |
| Density | Estimated 0.9-1.0 g/mL | Estimation based on structurally similar compounds |
| Solubility | Sparingly soluble in water; Soluble in organic solvents (e.g., ethanol, ether, acetone) | General solubility of aldehydes and ketones |
| Reactivity | Aldehyde group is susceptible to oxidation and polymerization. Ketone group is generally less reactive. ^{[1][2]} | General reactivity of aldehydes and ketones |

Health and Safety Information

2.1. Hazard Identification (Inferred)

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Vapors may be irritating to the respiratory tract.

- Sensitization: Prolonged or repeated exposure may cause skin sensitization.

2.2. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile, neoprene).
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

3.2. Engineering Controls

- Work in a well-ventilated laboratory.
- Use of a chemical fume hood is highly recommended for all handling procedures to minimize inhalation exposure.

3.3. Safe Handling Protocol

- Read and understand these guidelines before handling the compound.

- Ensure all necessary PPE is worn correctly.
- Work in a designated area, preferably within a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.
- Avoid inhalation of vapors.
- Keep containers tightly closed when not in use.
- Use only non-sparking tools when handling flammable solvents for reactions involving this compound.
- Wash hands thoroughly after handling.

3.4. Spill and Leak Protocol

- Small Spills:
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbed material into a suitable, labeled container for chemical waste.
 - Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
 - Ventilate the area.
- Large Spills:
 - Evacuate the area immediately.
 - Ensure the area is well-ventilated.
 - Contain the spill if possible without risk.
 - Follow your institution's emergency procedures for large chemical spills.
 - Do not allow the material to enter drains or waterways.

Storage and Disposal

4.1. Storage Guidelines

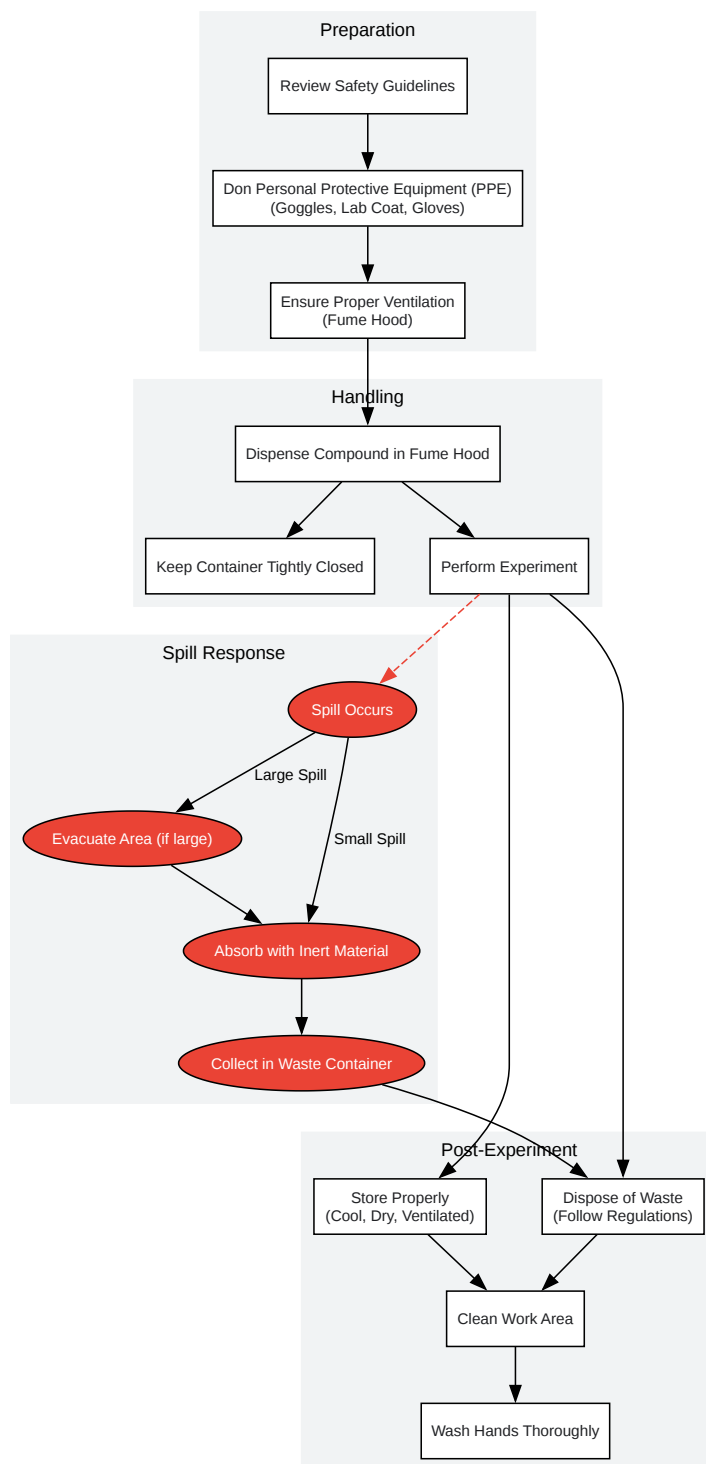
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from oxidizing agents, strong bases, and strong reducing agents.
- Consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and polymerization of the aldehyde group.

4.2. Disposal Guidelines

- Dispose of waste in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.
- Some commercial services can neutralize aldehydes to non-hazardous waste.^[3]
- Do not dispose of down the drain or in household trash.

Signaling Pathways and Experimental Workflows

Workflow for Safe Handling and Storage of 4-Ethyl-5-oxooctanal

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and storage of **4-Ethyl-5-oxooctanal**.

Disclaimer: The information provided in these application notes is intended for use by qualified personnel who are trained in chemical handling and laboratory safety. It is based on general knowledge of similar chemical compounds and may not be exhaustive. All users should conduct their own risk assessments and adhere to their institution's safety policies and procedures. Google does not assume any liability for any injuries or damages that may result from the use of this information.

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